

Navigating the Safe Disposal of Kakkalide: A Procedural Guide

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Compound of Interest

Compound Name: Kakkalide

Cat. No.: B150294

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For researchers, scientists, and drug development professionals, the integrity of scientific discovery and operational safety are paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Kakkalide**, ensuring the safety of laboratory personnel and compliance with environmental regulations. While specific institutional and local guidelines must always be followed, this document outlines a comprehensive framework based on available safety data.

I. Kakkalide Identification and Hazard Profile

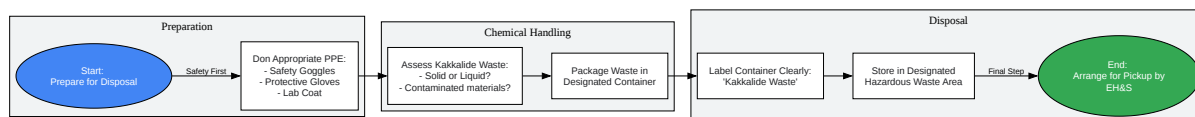
Kakkalide is identified as a skin and eye irritant.^[1] All handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE) to mitigate exposure risks.

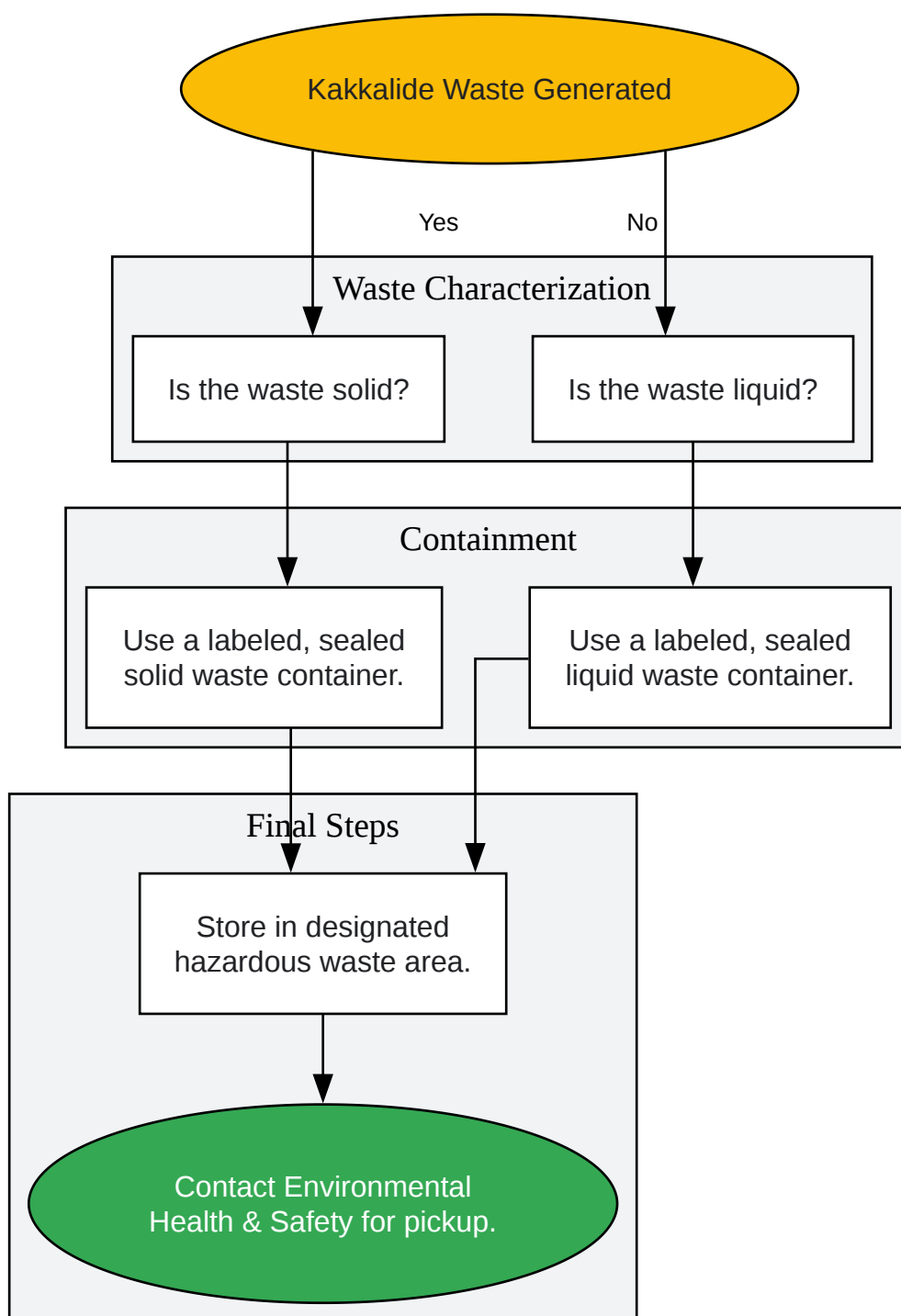
| Identifier | Value |
|-----------------------|--|
| Chemical Name | 5-hydroxy-6-methoxy-3-(4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one |
| CAS Number | 58274-56-9 |
| Molecular Formula | C28H32O15 |
| Molecular Weight | 608.54 g/mol |
| GHS Hazard Statements | H315: Causes skin irritation. H319: Causes serious eye irritation. |

II. Personal Protective Equipment (PPE) Requirements

Prior to handling **Kakkalide** for disposal, all personnel must be equipped with the following PPE:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Protective gloves (e.g., nitrile).[\[1\]](#)
- Skin and Body Protection: Impervious clothing, such as a lab coat.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used if there is a risk of generating dust or aerosols.[\[1\]](#)





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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